

Benchmarking the mechanical performance of Polyamide 11 against industry standards.

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Compound of Interest

Compound Name: 11-Aminoundecanoic acid

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Polyamide 11: A Benchmark of Mechanical Performance Against Industry Standards

For Researchers, Scientists, and Drug Development Professionals: A Comparative Guide

Polyamide 11 (PA11) is a high-performance bioplastic derived from renewable resources, offering a unique combination of mechanical, thermal, and chemical properties. This guide provides an objective comparison of PA11's mechanical performance against other common polyamides—Polyamide 12 (PA12), Polyamide 6 (PA6), and Polyamide 66 (PA66)—supported by experimental data and standardized testing protocols.

Data Presentation: Comparative Mechanical Properties

The following table summarizes the key mechanical properties of Polyamide 11 and its alternatives, with data referenced to internationally recognized ASTM and ISO standards. This allows for a direct and objective comparison of their performance characteristics.

Property	Test Standard	Polyamide 11 (PA11)	Polyamide 12 (PA12)	Polyamide 6 (PA6)	Polyamide 66 (PA66)
Tensile Strength (MPa)	ASTM D638 / ISO 527-2	48 - 60	40 - 55	60 - 85	75 - 95
Tensile Modulus (GPa)	ASTM D638 / ISO 527-2	1.1 - 1.8	1.1 - 1.6	2.3 - 3.5	2.8 - 3.8
Elongation at Break (%)	ASTM D638 / ISO 527-2	50 - 300	50 - 250	30 - 200	30 - 150
Flexural Strength (MPa)	ASTM D790 / ISO 178	50 - 70	50 - 65	80 - 120	100 - 140
Flexural Modulus (GPa)	ASTM D790 / ISO 178	1.2 - 1.9	1.2 - 1.7	2.4 - 3.2	2.9 - 3.6
Notched Izod Impact (kJ/m ²)	ASTM D256 / ISO 180	5 - 20	4 - 15	4 - 12	4 - 10
Water Absorption, 24h (%)	ASTM D570	0.2 - 0.4	0.2 - 0.3	1.3 - 1.9	1.0 - 1.5
Density (g/cm ³)	ASTM D792	1.03 - 1.05	1.01 - 1.03	1.12 - 1.15	1.13 - 1.16

Experimental Protocols: Standardized Mechanical Testing

The data presented in this guide is based on the following internationally recognized standard test methods, ensuring accuracy and reproducibility.

Tensile Properties (ASTM D638 / ISO 527-2)

Tensile testing is performed to determine the force required to pull a specimen to its breaking point, providing critical information about its strength and ductility.[\[1\]](#)[\[2\]](#)

- Specimen Preparation: Dumbbell-shaped specimens are either injection molded or machined from a sheet of the material to precise dimensions as specified in the standards.
- Test Procedure: The specimen is securely held in the grips of a universal testing machine. A tensile load is applied at a constant rate of crosshead displacement until the specimen fractures. The force and elongation are continuously monitored and recorded.
- Key Properties Measured:
 - Tensile Strength: The maximum stress the material can withstand before breaking.[\[3\]](#)
 - Tensile Modulus (Young's Modulus): A measure of the material's stiffness.[\[3\]](#)
 - Elongation at Break: The percentage increase in length that the material undergoes before fracturing, indicating its ductility.[\[3\]](#)

Flexural Properties (ASTM D790 / ISO 178)

Flexural testing measures the material's resistance to bending forces.[\[4\]](#)[\[5\]](#)[\[6\]](#)

- Specimen Preparation: Rectangular bar specimens are prepared according to the dimensions specified in the standards.
- Test Procedure: The specimen is placed on two supports, and a load is applied to the center of the specimen (three-point bending) until it breaks or reaches a specified strain.[\[4\]](#)[\[7\]](#) The force and deflection are recorded throughout the test.
- Key Properties Measured:
 - Flexural Strength: The maximum stress the material can withstand at its outermost fiber during bending before yielding or fracturing.[\[1\]](#)
 - Flexural Modulus: A measure of the material's stiffness in bending.[\[1\]](#)

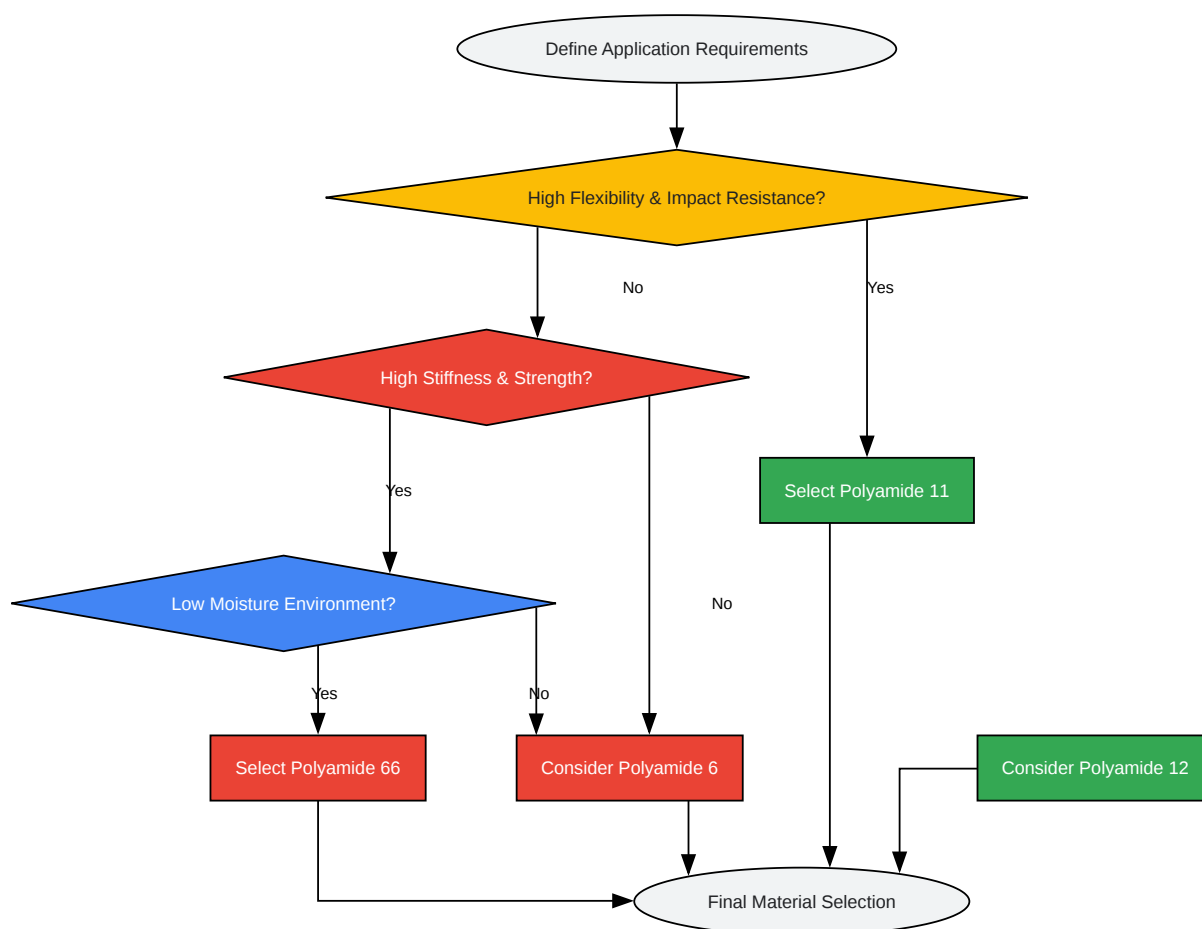
Izod Impact Resistance (ASTM D256 / ISO 180)

The Izod impact test is designed to measure a material's resistance to fracture from a sudden, high-velocity impact.^[8]^[9]^[10]

- Specimen Preparation: A rectangular bar specimen is prepared with a V-shaped notch on one side to create a stress concentration point.^[10]
- Test Procedure: The specimen is clamped vertically in a pendulum impact testing machine, with the notch facing the direction of the pendulum's strike. The pendulum is released from a specified height and strikes the specimen. The energy absorbed by the specimen to fracture is measured by the height to which the pendulum swings after breaking the specimen.^[10]
- Key Property Measured:
 - Notched Izod Impact Strength: The energy absorbed per unit of thickness at the notch, indicating the material's toughness and notch sensitivity.^[9]

Visualization of Material Selection Workflow

The following diagram illustrates a logical workflow for selecting the appropriate polyamide based on key mechanical performance requirements.



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Caption: Polyamide selection workflow based on mechanical needs.

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References

- 1. zwickroell.com [zwickroell.com]
- 2. ISO 527-2 - Tensile Testing of Plastics - STEP Lab [step-lab.com]
- 3. victortestingmachine.com [victortestingmachine.com]
- 4. ASTM D790 Testing for Flexural Properties of Plastics - Applus DatapointLabs [datapointlabs.com]
- 5. testometric.co.uk [testometric.co.uk]
- 6. ISO 178 Plastics - Determination of Flexural Properties - ADMET [admet.com]
- 7. zwickroell.com [zwickroell.com]
- 8. ASTM D256 Testing for Izod Impact Resistance of Plastics - Applus DatapointLabs [datapointlabs.com]
- 9. sciteq.com [sciteq.com]
- 10. Izod Impact (Notched) ASTM D256, ISO 180 [intertek.com]
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